

Essential Guide to the Safe Disposal of Gpx4-IN-5

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Compound of Interest

Compound Name: Gpx4-IN-5

Cat. No.: B12373823

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This document provides crucial safety and logistical information for the proper disposal of **Gpx4-IN-5**, a covalent inhibitor of Glutathione Peroxidase 4 (GPX4). The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Adherence to institutional and local regulations is paramount.

I. Chemical and Physical Properties

A summary of the known quantitative data for **Gpx4-IN-5** is presented below. This information is critical for the safe handling and risk assessment of the compound.

Property	Value
Molecular Formula	C ₁₈ H ₁₇ ClFNO ₅
Molecular Weight	381.78 g/mol
CAS Number	2922824-09-5
Solubility	Soluble in DMSO (10 mM)

II. Personal Protective Equipment (PPE)

Before handling **Gpx4-IN-5** in any form (solid or in solution), it is mandatory to wear the following personal protective equipment:

- **Gloves:** Butyl rubber or nitrile gloves are recommended. Given that Dimethyl Sulfoxide (DMSO) can facilitate skin absorption, extra care should be taken when handling solutions.
- **Eye Protection:** Chemical splash goggles are required.
- **Lab Coat:** A fully buttoned lab coat must be worn to protect from spills.

III. Disposal Procedures

Unused or excess chemicals should not be disposed of in the sink.^[1] All chemical waste must be handled in accordance with local and institutional hazardous waste disposal regulations.^[1]

A. Solid **Gpx4-IN-5** Waste

- **Collection:** Collect all solid waste, including contaminated personal protective equipment (gloves, etc.), in a designated, clearly labeled hazardous waste container.
- **Labeling:** The container must be labeled with the chemical name ("**Gpx4-IN-5**") and any associated hazard symbols.
- **Storage:** Store the sealed waste container in a designated and secure satellite accumulation area until it is collected by the institution's environmental health and safety (EHS) office or a licensed waste disposal contractor.^[2]

B. **Gpx4-IN-5** in Solution (e.g., in DMSO)

- **Collection:** Liquid waste containing **Gpx4-IN-5** should be collected in a separate, leak-proof, and chemically compatible container. Do not mix with incompatible waste streams.^{[2][3]}
- **Solvent Considerations:** Since **Gpx4-IN-5** is often dissolved in DMSO, the waste should be treated as a flammable organic solvent waste.^{[4][5]}
- **Labeling:** The liquid waste container must be clearly labeled with "Hazardous Waste," the full chemical names of all components (e.g., "**Gpx4-IN-5**" and "Dimethyl Sulfoxide"), and their approximate concentrations.
- **Storage:** Keep the container tightly sealed when not in use and store it in a designated flammable waste storage area, away from heat and ignition sources.^{[2][4]} The container

should have at least one inch of headroom to allow for expansion.[2]

C. Empty Containers

- Decontamination: Empty containers that held **Gpx4-IN-5** should be triple-rinsed with a suitable solvent (such as ethanol or acetone).
- Rinsate Disposal: The rinsate from the cleaning process is considered hazardous waste and must be collected and disposed of along with the liquid chemical waste.[3]
- Final Disposal: Once decontaminated, the container labels should be defaced or removed, and the container can then be disposed of as regular non-hazardous waste, such as in a glass recycling bin if appropriate.[3][6]

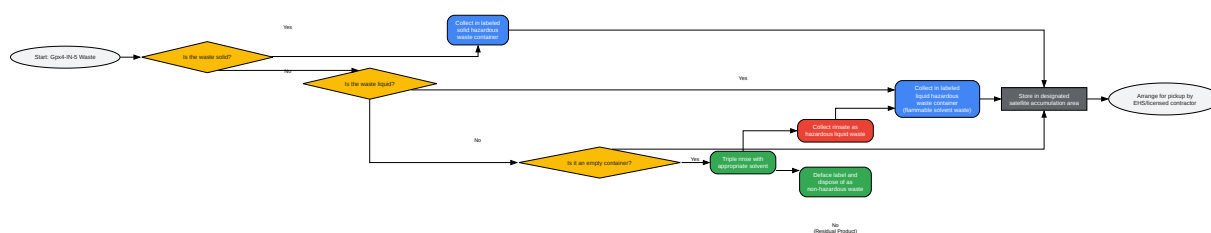
IV. Spill Management

In the event of a spill, the following steps should be taken:

- Evacuate and Alert: Immediately evacuate the area and alert your supervisor and the institutional EHS office.
- Containment (if safe to do so): For small spills, and if you are trained to do so, use a chemical spill kit with absorbent materials to contain the spill.[7]
- Cleanup: Absorb the spilled material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled hazardous waste container.[7]
- Decontamination: Clean the spill area with soap and water.[7] All materials used for cleanup are considered hazardous waste and must be disposed of accordingly.

V. Experimental Protocols

As a covalent inhibitor, **Gpx4-IN-5** forms a stable, long-lasting bond with its target protein.[8] This characteristic does not alter the fundamental chemical waste disposal procedures but underscores the importance of preventing its release into the environment, as it is designed to be biologically active.



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Caption: Disposal workflow for **Gpx4-IN-5** waste.

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